

An In-depth Technical Guide to the Chemical Structure Elucidation of Plumericin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure elucidation of plumericin, a bioactive iridoid lactone. The document consolidates available spectroscopic data, outlines experimental methodologies for its isolation and characterization, and discusses its significant biological activities, offering valuable insights for researchers in natural product chemistry and drug discovery.

Introduction

Plumericin is a tetracyclic iridoid lactone isolated from various species of the Apocynaceae family, including plants from the Plumeria, Allamanda, and Himatanthus genera.[1] It has garnered significant scientific interest due to its wide range of biological activities, including antibacterial, antifungal, anticancer, and anti-inflammatory properties.[2][3][4][5] The elucidation of its complex chemical structure has been a key step in understanding its therapeutic potential and enabling further research into its mechanism of action and synthetic production.

Chemical Structure and Properties

The chemical structure of plumericin has been established through a combination of spectroscopic techniques and total synthesis.[6][7]

Table 1: Chemical and Physical Properties of Plumericin



Property	Value	Reference
Molecular Formula	C15H14O6	[7][8][9]
Molecular Weight	290.27 g/mol	[7][8][9]
IUPAC Name	methyl (1S,4S,8R,10S,11E,14S)-11- ethylidene-12-oxo-7,9,13- trioxatetracyclo[6.5.1.0 ¹ , ¹⁰ .0 ⁴ , ¹⁴]tetradeca-2,5-diene-5- carboxylate	[8]
CAS Registry Number	77-16-7	[7][8]
Appearance	Narrow, rectangular plates	[7]
Optical Rotation	$[\alpha]D^{25}$ +197.5 ±2° (c = 0.982 in chloroform)	[7]
UV max (ethanol)	214-215 nm (log ε 4.24)	[7]
Solubility	Soluble in chloroform; slightly soluble in methanol, ethanol, ether, acetone, benzene; practically insoluble in petroleum ether, water.	[7]

Experimental Protocols for Structure Elucidation

The determination of plumericin's structure involves a systematic workflow, from isolation to spectroscopic analysis and synthetic confirmation.

A common method for isolating plumericin involves bioassay-guided fractionation of plant extracts.

• Extraction: The dried and powdered plant material (e.g., roots, bark, or leaves) is typically extracted with a solvent such as methanol or chloroform.



- Fractionation: The crude extract is then subjected to liquid-liquid partitioning to separate compounds based on polarity.
- Chromatography: The active fraction is further purified using chromatographic techniques. This often involves an initial separation on a silica gel column followed by high-performance liquid chromatography (HPLC) to yield pure plumericin.[2][3] A fully automated chromatographic instrument combining HPLC and solid-phase extraction (SPE), such as a Sepbox, has also been successfully used for efficient isolation.[2][3]

A combination of spectroscopic methods is employed to determine the connectivity and stereochemistry of the molecule.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine
 the exact molecular weight and elemental composition, confirming the molecular formula
 C₁₅H₁₄O₆. The mass spectrum typically shows a molecular ion peak at m/z 290.[1]
- Infrared (IR) Spectroscopy: IR spectroscopy helps identify the functional groups present in the molecule, such as carbonyls (from the lactone and ester) and double bonds.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D NMR (¹H and ¹³C) and 2D NMR
 (COSY, HSQC, HMBC) experiments are crucial for establishing the carbon skeleton and the
 connectivity of protons and carbons.[1] The assignments of proton and carbon signals are
 confirmed through correlation spectra.[1]
- X-ray Crystallography: Single-crystal X-ray diffraction provides unambiguous determination
 of the three-dimensional structure, including the absolute stereochemistry.

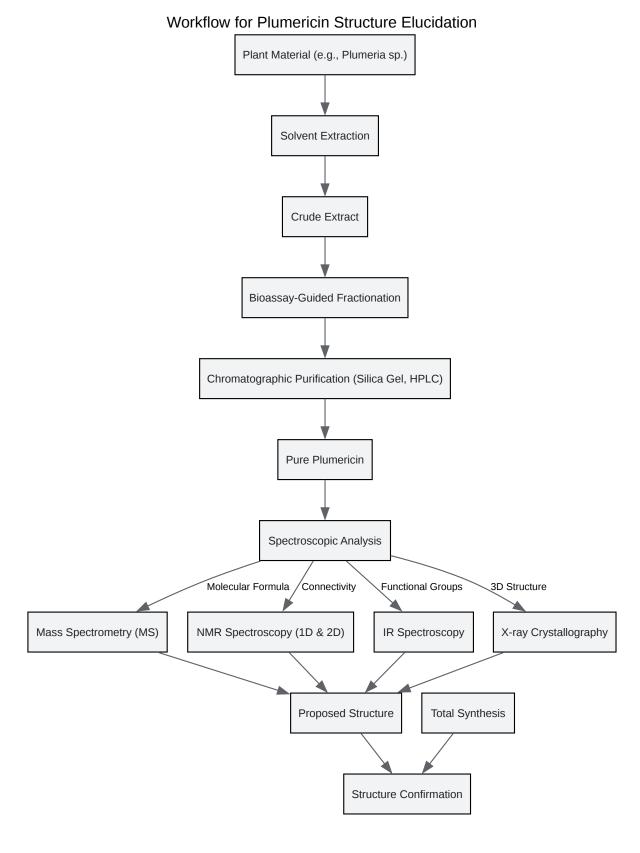
Table 2: Summary of Spectroscopic Data for Plumericin



Technique	Key Findings
Mass Spectrometry	Molecular ion peak at m/z 290, corresponding to the molecular formula C15H14O6.[1]
¹ H-NMR	Presence of fourteen protons, including signals for two methyl groups and eight methine groups. [1]
¹³ C-NMR	Fifteen carbon signals confirming the molecular formula.
2D-NMR (COSY, HMBC)	Elucidation of the connectivity between protons and carbons, establishing the tetracyclic ring system.[1]
IR Spectroscopy	Presence of C=O (lactone, ester) and C=C stretching vibrations.

Below is a logical workflow for the structure elucidation of plumericin.





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Workflow for Plumericin Structure Elucidation



Total Synthesis

The total synthesis of plumericin has been accomplished, providing ultimate confirmation of its structure and enabling the preparation of analogues for structure-activity relationship studies. A biomimetic strategy has been reported for the synthesis of (±)-plumericin.[6]

Biological Activities and Potential Applications

Plumericin exhibits a remarkable range of biological activities, making it a promising candidate for drug development.

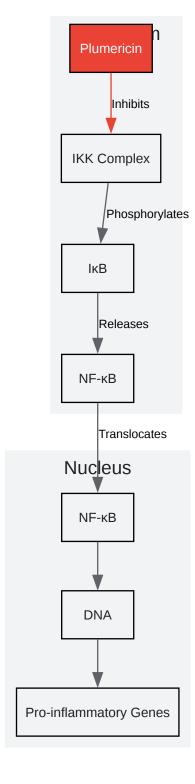
Table 3: Summary of Biological Activities of Plumericin

Activity	Description	Reference(s)
Antibacterial	Active against bacteria such as Enterococcus faecalis and Bacillus subtilis.[2][3]	[2][3]
Antifungal	Shows potent activity against various fungi, including the plant pathogen Colletotrichum gloeosporioides.[1]	[1]
Anticancer	Inhibits the proliferation of various cancer cell lines, including leukemic cells, by inducing apoptosis.[2][3]	[2][3]
Anti-inflammatory	Protects against experimental inflammatory bowel disease by restoring intestinal barrier function and reducing apoptosis.[4] It has been identified as a potent inhibitor of the NF-kB pathway.[10]	[4][10]
Antiparasitic	Active against parasites such as Leishmania donovani.[11]	[11]



The NF-kB signaling pathway is a key regulator of inflammation, and its inhibition by plumericin is a significant finding.

Plumericin's Inhibition of the NF-kB Pathway





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Plumericin's Inhibition of the NF-kB Pathway

Conclusion

The chemical structure of plumericin has been unequivocally established through a combination of modern spectroscopic techniques and total synthesis. Its diverse and potent biological activities, particularly its anti-inflammatory and anticancer properties, highlight its potential as a lead compound in drug discovery. This guide provides a foundational understanding for researchers aiming to explore the therapeutic applications of plumericin and its derivatives.

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